

2-Chloro-N-ethylacetamide melting point and boiling point

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Compound of Interest

Compound Name: 2-Chloro-N-ethylacetamide

Cat. No.: B093383

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An In-depth Technical Guide to the Physicochemical Properties of **2-Chloro-N-ethylacetamide**
For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Chloro-N-ethylacetamide (CAS No. 105-35-1) is a versatile chemical intermediate with significant applications in organic synthesis, particularly within the pharmaceutical, pesticide, and dye industries.[1] A thorough understanding of its fundamental physicochemical properties, such as melting and boiling points, is paramount for its effective and safe utilization in research and development. This technical guide provides a comprehensive overview of the reported thermal properties of **2-Chloro-N-ethylacetamide**, addresses the discrepancies found in existing literature, and offers detailed, field-proven methodologies for their precise experimental determination. By grounding our discussion in established scientific principles and safety protocols, this document aims to equip researchers with the necessary knowledge to handle and characterize this important compound with confidence and accuracy.

Introduction to 2-Chloro-N-ethylacetamide

2-Chloro-N-ethylacetamide, with the chemical formula C_4H_8ClNO and a molecular weight of 121.57 g/mol, is a member of the haloacetamide class of compounds.[2][3] Its structure, featuring an electrophilic chlorinated carbon and an amide functional group, makes it a valuable reagent for various chemical transformations. It is often employed as an intermediate in the synthesis of more complex molecules, including active pharmaceutical ingredients.[1]

The physical state of **2-Chloro-N-ethylacetamide** has been reported as both a colorless or yellowish liquid and a solid, suggesting that its melting point is near ambient temperature.^{[1][3]} This ambiguity, coupled with conflicting literature values for its melting and boiling points, necessitates a critical evaluation of available data and a standardized approach to its experimental characterization.

Reported Thermal Properties: A Critical Evaluation

A review of publicly available data reveals significant discrepancies in the reported melting and boiling points of **2-Chloro-N-ethylacetamide**. This section collates these values and discusses the potential sources of variation.

Melting Point

The reported melting points for **2-Chloro-N-ethylacetamide** show a wide variance, which is unusual for a small molecule.

Melting Point (°C)	Source	Notes
129	ChemBK ^[1] , ChemicalBook ^[4]	Solvent of crystallization specified as benzene.
-25	ChemBK ^[1]	No further details provided.

The significant difference between these values suggests that they may refer to different polymorphic forms of the compound or that one of the values may be erroneous. The value of 129 °C, with a specified solvent, may indicate the melting point of a purified, crystalline solid.^{[1][4]} Conversely, the -25 °C value could represent the freezing point of the liquid form, potentially containing impurities.^[1] The presence of impurities is known to depress and broaden the melting point range.^{[5][6]}

Boiling Point

Similarly, the reported boiling points for **2-Chloro-N-ethylacetamide** vary considerably, which can be largely attributed to the different pressures at which the measurements were taken.

Boiling Point (°C)	Pressure	Source
96	13 Torr	ChemBK[1]
217-220	Not Specified	ChemBK[1]
103-105 (376-378 K)	Reduced Pressure	NIST WebBook[7]

It is a fundamental principle that the boiling point of a liquid is dependent on the ambient pressure.[8][9] Therefore, it is crucial to report the pressure at which a boiling point is determined. The value of 217-220 °C likely represents the boiling point at or near atmospheric pressure, while the other values were explicitly measured under reduced pressure.

Experimental Determination of Melting and Boiling Points

Given the inconsistencies in the literature, experimental verification of the melting and boiling points of **2-Chloro-N-ethylacetamide** is highly recommended. The following section provides detailed, best-practice protocols for these determinations.

Safety Precautions

2-Chloro-N-ethylacetamide is classified as a hazardous substance. It is toxic if swallowed and can cause severe skin burns and eye damage.[2][10] Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times.[1][11] All handling and experimental procedures should be conducted in a well-ventilated chemical fume hood.[10][12]

Melting Point Determination: Capillary Method

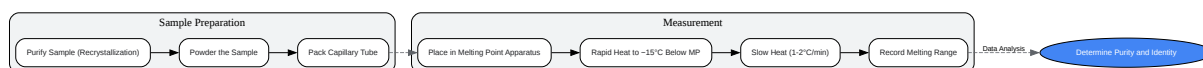
The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.[13][14]

Protocol:

- Sample Preparation:

- Ensure the **2-Chloro-N-ethylacetamide** sample is pure and dry. If necessary, recrystallize the compound from a suitable solvent, such as benzene, as suggested by the literature.^[1]^[4]
- Finely powder a small amount of the crystalline sample.
- Pack the powdered sample into a capillary tube to a height of 1-2 mm.^[5]^[14]
- Apparatus Setup:
 - Use a calibrated melting point apparatus with a heating block or an oil bath (Thiele tube).
 - Insert the capillary tube into the apparatus.
 - Place a calibrated thermometer in the apparatus to monitor the temperature.
- Measurement:
 - Heat the apparatus rapidly to a temperature approximately 15-20 °C below the expected melting point.
 - Then, reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium.^[6]
 - Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.
 - A pure compound should exhibit a sharp melting range of 0.5-1.0 °C.^[5]

Diagram of Melting Point Determination Workflow



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Caption: Workflow for Melting Point Determination.

Boiling Point Determination: Microscale Method

For determining the boiling point, especially when only a small amount of the substance is available, the microscale method using a Thiele tube is efficient and accurate.^[15]

Protocol:

- Sample Preparation:
 - Place a few milliliters of liquid **2-Chloro-N-ethylacetamide** into a small test tube or boiling tube.^[8]
- Apparatus Setup:
 - Attach the boiling tube to a calibrated thermometer.
 - Invert a sealed-end capillary tube and place it inside the boiling tube with the open end downwards.^[15]
 - Immerse the assembly in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- Measurement:
 - Gently heat the arm of the Thiele tube.^[15]
 - As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
 - Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the liquid has overcome the atmospheric pressure.
 - Remove the heat and allow the apparatus to cool slowly.

- The boiling point is the temperature at which the stream of bubbles ceases, and the liquid just begins to be drawn back into the capillary tube.[15]
- Record the atmospheric pressure at the time of the experiment, as this will affect the boiling point.

Diagram of Boiling Point Determination Workflow



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Caption: Workflow for Boiling Point Determination.

Conclusion

The accurate determination of the melting and boiling points of **2-Chloro-N-ethylacetamide** is essential for its proper handling, purification, and use in synthetic applications. The discrepancies in the existing literature highlight the importance of careful experimental work and thorough reporting of conditions. By following the detailed protocols outlined in this guide, researchers can obtain reliable and reproducible data, contributing to a more accurate and complete understanding of this valuable chemical intermediate.

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